

Application Note: UV Spectrophotometric Analysis of Aceclofenac Ethyl Ester

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Compound of Interest		
Compound Name:	Aceclofenac ethyl ester	
Cat. No.:	B602129	Get Quote

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Abstract

This document provides a detailed protocol for the quantitative determination of **Aceclofenac ethyl ester** using UV-visible spectrophotometry. Due to a lack of specific literature for the direct UV analysis of **Aceclofenac ethyl ester**, this method is adapted from established and validated methods for Aceclofenac. The underlying principle relies on the structural similarity and the presence of the same primary chromophore in both molecules. This application note includes a proposed experimental protocol, data presentation in tabular format, and a visual workflow diagram to guide researchers in the analysis of this compound.

Introduction

Aceclofenac is a widely used non-steroidal anti-inflammatory drug (NSAID). Aceclofenac ethyl ester is a derivative and can be present as a related substance or impurity. Accurate and precise analytical methods are crucial for the quantification of Aceclofenac ethyl ester in various stages of drug development and quality control. UV-visible spectrophotometry offers a simple, cost-effective, and rapid method for quantitative analysis.

The fundamental chromophore responsible for UV absorption in Aceclofenac, the 2-[(2,6-dichlorophenyl)amino]phenylacetic acid moiety, is also present in **Aceclofenac ethyl ester**. This structural conservation allows for the adaptation of existing UV spectrophotometric methods for Aceclofenac to its ethyl ester. This proposed method utilizes methanol as a



solvent, a common choice in the analysis of Aceclofenac, and an absorption maximum (λmax) determined from studies on Aceclofenac.[1]

Quantitative Data Summary

The following table summarizes typical validation parameters for the UV spectrophotometric analysis of Aceclofenac, which are expected to be comparable for **Aceclofenac ethyl ester** under the proposed method.

Parameter	Typical Values for Aceclofenac	Solvent System	Reference
Wavelength of Maximum Absorbance (λmax)	273 - 275 nm	Methanol, Distilled Water, Phosphate Buffer (pH 7.4)	[1][2][3][4]
Linearity Range	5 - 40 μg/mL	Distilled Water	[2][3]
Correlation Coefficient (r²)	> 0.999	Distilled Water	[2][3]
Limit of Detection (LOD)	0.461 μg/mL	Distilled Water	[2][3]
Limit of Quantitation (LOQ)	1.397 μg/mL	Distilled Water	[2][3]

Experimental Protocol

This protocol details a proposed method for the UV spectrophotometric analysis of **Aceclofenac ethyl ester**.

- 1. Materials and Reagents
- Aceclofenac Ethyl Ester reference standard
- Methanol (AR grade)
- Calibrated glassware (volumetric flasks, pipettes)



- UV-Visible Spectrophotometer with 1 cm quartz cuvettes
- 2. Preparation of Standard Stock Solution (100 μg/mL)
- Accurately weigh 10 mg of Aceclofenac Ethyl Ester reference standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve the standard in approximately 70 mL of methanol.
- Sonicate for 10 minutes to ensure complete dissolution.
- Make up the volume to 100 mL with methanol.
- This stock solution has a concentration of 100 μg/mL.
- 3. Preparation of Working Standard Solutions
- From the standard stock solution, pipette appropriate aliquots into a series of 10 mL volumetric flasks. For example, to prepare concentrations of 5, 10, 15, 20, and 25 μg/mL, pipette 0.5, 1.0, 1.5, 2.0, and 2.5 mL of the stock solution, respectively.
- Make up the volume in each flask to 10 mL with methanol.
- 4. Sample Preparation
- Accurately weigh a quantity of the sample containing the equivalent of 10 mg of Aceclofenac ethyl ester.
- Transfer to a 100 mL volumetric flask.
- Add approximately 70 mL of methanol and sonicate for 15 minutes to extract the analyte.
- Make up the volume to 100 mL with methanol.
- Filter the solution through a suitable filter paper.
- Dilute the filtrate with methanol to obtain a final concentration within the linearity range.



- 5. Spectrophotometric Analysis
- Set the UV-Visible spectrophotometer to scan over the range of 200-400 nm to determine the λmax of Aceclofenac ethyl ester in methanol. Based on Aceclofenac data, the expected λmax is around 275 nm.
- Use methanol as the blank.
- Measure the absorbance of each working standard solution at the determined λmax.
- Construct a calibration curve by plotting absorbance versus concentration.
- Measure the absorbance of the sample solution at the same wavelength.
- Determine the concentration of Aceclofenac ethyl ester in the sample solution from the calibration curve.

Experimental Workflow

Caption: Experimental workflow for the UV spectrophotometric analysis of **Aceclofenac ethyl** ester.

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References

- 1. saspublishers.com [saspublishers.com]
- 2. researchgate.net [researchgate.net]
- 3. jetir.org [jetir.org]
- 4. ptfarm.pl [ptfarm.pl]
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